

Proper Disposal of Dimethyl Malate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Dimethyl malate*

Cat. No.: *B1330388*

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **dimethyl malate**, reinforcing our commitment to being your preferred source for laboratory safety and chemical handling information.

Immediate Safety and Hazard Information

Dimethyl malate is a chemical that requires careful handling due to its potential health and environmental hazards. It is classified as harmful if swallowed or in contact with skin, causes serious eye irritation, and may cause an allergic skin reaction or respiratory irritation.^{[1][2][3]} Furthermore, it is toxic to aquatic life with long-lasting effects.^[3]

In case of exposure, it is crucial to take the following first aid measures:

- After inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.^[4]
- After skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water. If skin irritation or a rash occurs, get medical advice.^{[1][4]}
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.^{[1][4]}

- After ingestion: Rinse the mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[2]

Always wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and safety glasses with side shields or a face shield when handling **dimethyl malate**. [1][5][6]

Quantitative Data Summary

The following table summarizes key quantitative data for **dimethyl malate**, essential for understanding its properties and ensuring safe handling and disposal.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ O ₄	[4]
Molecular Weight	144.13 g/mol	[4]
Appearance	Colorless liquid	[2][4]
Boiling Point	204 - 205 °C	[3][4]
Melting Point	-17.5 °C	[2][4]
Density	1.152 g/cm ³ at 25 °C	[3]
Flash Point	91 °C	[4]
Water Solubility	77.9 g/L at 20 °C	[1]
GHS Hazard Statements	H302, H312, H317, H319, H335, H401, H412	[1][2][3][7]

Experimental Protocol: Spill Management

In the event of a **dimethyl malate** spill, follow these detailed steps to ensure safety and proper cleanup:

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area. Ensure the area is well-ventilated to avoid inhalation of vapors.[6]

- Don PPE: Before addressing the spill, put on the appropriate personal protective equipment, including chemical-resistant gloves, protective clothing, and eye/face protection.[5][6]
- Contain the Spill: Prevent the spill from spreading and from entering drains or waterways.[3][6]
- Absorb the Spill: Use an inert, non-combustible absorbent material such as sand, diatomite, or universal binders to soak up the spilled liquid.[5][7]
- Collect the Waste: Carefully collect the absorbed material and place it into a suitable, clearly labeled, and closed container for disposal.[3][5][7]
- Decontaminate the Area: Clean the spill area thoroughly with soap and water.
- Dispose of Waste: Dispose of the container with the absorbed spill material as hazardous waste in accordance with all local, regional, and national regulations.[1][3][7]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **dimethyl malate**.

Caption: Workflow for the proper disposal of **dimethyl malate** waste.

By adhering to these procedures, you contribute to a safer laboratory environment and ensure compliance with environmental regulations. Our commitment is to provide you with the critical information needed to handle chemicals safely and effectively, from acquisition to disposal.

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